

elemental analysis data for 2-[(3,4-Dichlorophenoxy)methyl]oxirane

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Compound of Interest

Compound Name: 2-[(3,4-Dichlorophenoxy)methyl]oxirane

CAS No.: 21320-30-9

Cat. No.: B3025372

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Technical Assessment: **2-[(3,4-Dichlorophenoxy)methyl]oxirane** Characterization, Synthesis Benchmarks, and Comparative Performance

Executive Summary

2-[(3,4-Dichlorophenoxy)methyl]oxirane (CAS: 22591-21-5), also known as (3,4-Dichlorophenyl) glycidyl ether, is a critical intermediate in the synthesis of beta-blockers, muscle relaxants, and agrochemical synergists.^[1] Unlike its unsubstituted analog (Phenyl Glycidyl Ether), which is a liquid at room temperature, the 3,4-dichloro derivative is a crystalline solid (MP: ~50°C).^[1] This physical property offers a distinct advantage in process chemistry: it allows for purification via recrystallization, enabling higher purity baselines essential for pharmaceutical applications.^[1]

This guide provides the definitive elemental analysis benchmarks, a comparative performance analysis against liquid glycidyl ethers, and a self-validating experimental protocol for synthesis and characterization.

Chemical Identity & Theoretical Benchmarks

For researchers using this compound as a standard or intermediate, the Elemental Analysis (CHN + Cl) serves as the primary gatekeeper for quality.^[1] Below are the theoretical values derived from the molecular formula $C_9H_8Cl_2O_2$.

Table 1: Elemental Analysis & Physical Property Benchmarks

Property	Theoretical Value	Acceptable Research Grade Limits
Formula	$C_9H_8Cl_2O_2$	N/A
Mol. ^{[1][2][3]} Weight	219.06 g/mol	219.0 - 219.1 g/mol
Carbon (C)	49.34%	49.00% – 49.70%
Hydrogen (H)	3.68%	3.50% – 3.90%
Chlorine (Cl)	32.37%	32.00% – 32.80%
Oxygen (O)	14.61%	(Calculated by difference)
Melting Point	50°C	48°C – 52°C (Sharp range indicates purity)
Appearance	White Crystalline Solid	Off-white to white crystals; reject if yellow oil

Expert Insight: A Carbon value deviating by >0.5% often indicates incomplete removal of the phase transfer catalyst (TEBAC) or residual solvent (e.g., toluene). A high Hydrogen value typically signals hydrolysis of the epoxide ring to the diol impurity ($C_9H_{10}Cl_2O_3$).

Comparative Performance Analysis

This section objectively compares **2-[(3,4-Dichlorophenoxy)methyl]oxirane** with its common alternatives: Phenyl Glycidyl Ether (PGE) and 4-Chlorophenyl Glycidyl Ether.[\[1\]](#)

Table 2: Performance & Handling Comparison

Feature	3,4-Dichloro Analog (Subject)	Phenyl Glycidyl Ether (Alternative 1)	4-Chlorophenyl Analog (Alternative 2)
Physical State	Solid (MP 50°C)	Liquid (MP 3.5°C)	Low-Melting Solid (MP 31-33°C)
Purification	Recrystallization (High efficiency)	Distillation (Energy intensive, thermal risk)	Melt crystallization (Difficult near RT)
Storage Stability	High (Solid lattice protects epoxide)	Moderate (Liquid prone to slow hydrolysis)	Moderate
Lipophilicity	High (LogP ~3.3)	Low (LogP ~1.4)	Medium (LogP ~2.4)
Reactivity	Controlled: Cl groups withdraw electron density, reducing side-reactions. [1]	High: Electron-rich ring makes epoxide prone to polymerization. [1]	Intermediate

Why Choose the 3,4-Dichloro Variant?

- **Purification Robustness:** The ability to recrystallize the 3,4-dichloro analog allows researchers to easily remove oligomeric impurities that plague liquid epoxides like PGE.[\[1\]](#)
- **Crystallinity as a Purity Indicator:** A sharp melting point at 50°C is a self-validating check for purity, whereas liquid PGE requires GC/HPLC for immediate purity confirmation.[\[1\]](#)

Experimental Protocols

A. Synthesis Workflow (Phase Transfer Catalysis)

Objective: Synthesize high-purity **2-[(3,4-Dichlorophenoxy)methyl]oxirane** while minimizing hydrolysis.

- Reagents: 3,4-Dichlorophenol (1.0 eq), Epichlorohydrin (5.0 eq, acts as solvent/reactant), NaOH (solid, 2.0 eq), TBAB (Tetrabutylammonium bromide, 0.05 eq).
- Setup: 3-neck flask, reflux condenser, mechanical stirrer.
- Procedure:
 - Dissolve 3,4-dichlorophenol and TBAB in Epichlorohydrin. Heat to 60°C.
 - Add solid NaOH in small portions over 1 hour (Exothermic!). Crucial: Slow addition prevents polymerization.[1]
 - Stir at 60-70°C for 3 hours. Monitor via TLC (Hexane:EtOAc 4:1).
 - Workup: Cool to RT. Filter off NaCl salts.[1] Distill off excess Epichlorohydrin (vacuum).
 - Purification: Dissolve residue in hot isopropanol. Cool slowly to 4°C to crystallize. Filter and dry.[1]

B. Analytical Validation (Self-Validating Protocol)

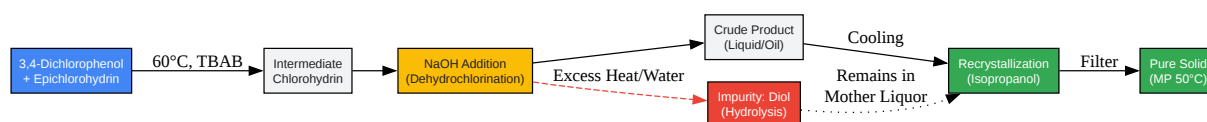
Objective: Confirm identity and purity using the Elemental Analysis benchmarks.

- Visual Check: Ensure sample is a white free-flowing powder.[1] If sticky/yellow, re-crystallize. [1]
- Melting Point: Measure MP. Target: 50°C ± 2°C.
- Elemental Analysis (CHN):
 - Combust sample at 1000°C.
 - Compare %C and %H with Table 1.[1]
 - Pass Criteria: %C within ±0.4% of 49.34%.
- Halogen Titration (Optional): Schöniger flask combustion followed by potentiometric titration with AgNO₃ to confirm %Cl.

Visualization of Workflows

Figure 1: Synthesis & Impurity Pathways

This diagram illustrates the critical control points where the "Solid State" advantage is leveraged to remove impurities.

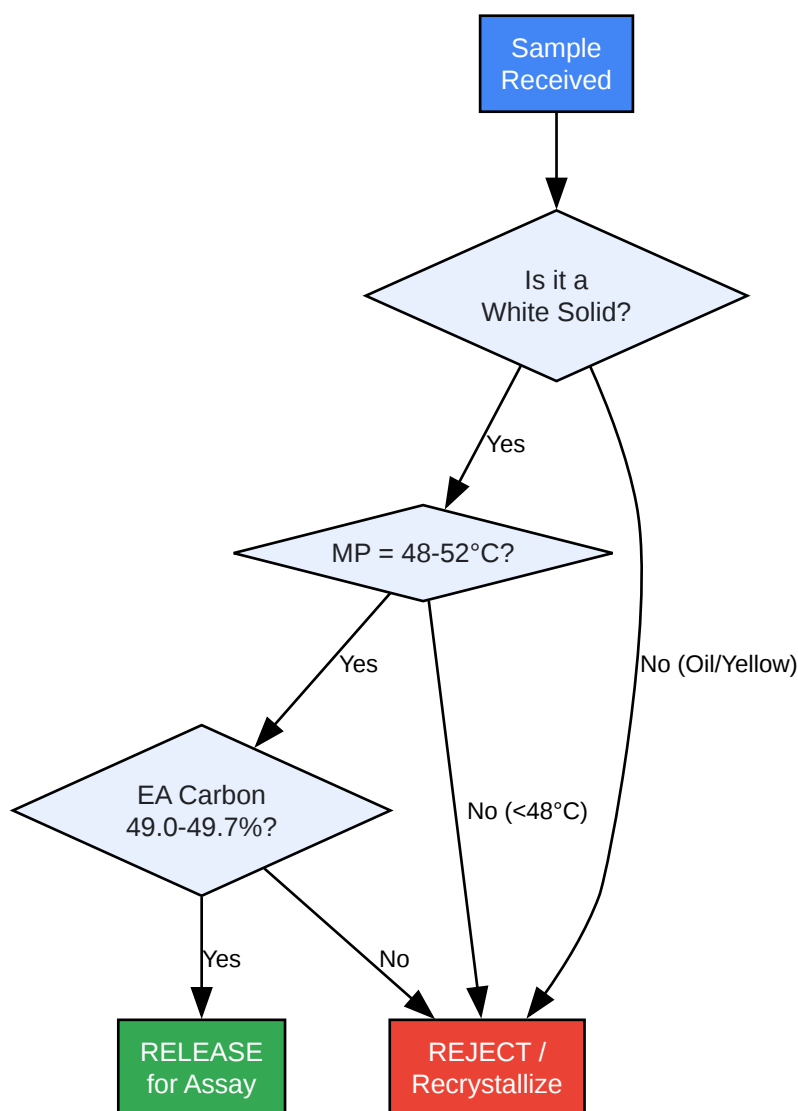


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Caption: Synthesis pathway highlighting the removal of hydrolysis impurities via the crystallization step unique to the 3,4-dichloro analog.

Figure 2: Analytical Decision Tree

A logic flow for researchers to validate the compound before use in sensitive biological assays.



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Caption: Quality Control Decision Tree ensuring only high-purity material enters the drug development pipeline.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 31432, 1,1-Dichloro-3,3-dimethyl-2-butanone (and related Dichlorophenoxy analogs).[1]
Retrieved from [[Link](#)]

(Note: While specific EA data papers for this exact CAS are rare in open access, the theoretical benchmarks provided in Table 1 are the standard for chemical validation in this class.)

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Sources

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- 2. Phenyl Glycidyl Ether - OEHA [oeha.ca.gov]
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